

4-Butoxybenzaldehyde: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Butoxybenzaldehyde

Cat. No.: B1265825

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling information for **4-Butoxybenzaldehyde** (CAS No. 5736-88-9). The following sections detail the physical and chemical properties, hazard identification, protective measures, and emergency procedures necessary for the safe use of this compound in a laboratory or research setting.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **4-Butoxybenzaldehyde**.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1][2][3]
Molecular Weight	178.23 g/mol	[1][3][4][5][6]
Appearance	Colorless to light yellow or dark orange liquid	[1][2][7]
Odor	Aldehyde-like, pungent	[1][2][7]
Boiling Point	148 - 149 °C @ 10 mmHg; 285 °C (lit.)	[1][4][7][8]
Density	1.031 g/mL at 25 °C (lit.)	[4][8]
Flash Point	> 109 °C (> 228.20 °F); > 113 °C (closed cup)	[1][4]
Refractive Index	n _{20/D} 1.539 (lit.)	[4][8]
Vapor Density	6.1	[1][2]

Hazard Identification and Classification

4-Butoxybenzaldehyde is classified as a hazardous substance. The following table outlines its GHS hazard classifications.

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:[4][5]

Signal Word: Warning[4][5]

NFPA 704 Rating (estimated):

- Health: 1[1]
- Flammability: 1[1]
- Instability: 0[1]

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

Handling:

- Wash hands and any exposed skin thoroughly after handling.[1][7][9]
- Use only in a well-ventilated area or outdoors.[1][9]
- Avoid breathing mist, vapors, or spray.[7][9]
- Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and protective clothing.[1][4][9]
- Keep the container tightly closed when not in use.[1][7][9]
- Avoid contact with skin, eyes, and clothing.[1][2][7]
- Do not ingest. If swallowed, seek immediate medical assistance.[7][9]
- Handle under an inert atmosphere.[1]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2][7][9]
- Keep the container tightly closed.[1][7][9]
- Store away from incompatible materials such as oxidizing agents and strong bases.[7][9]

- Store under an inert atmosphere, such as nitrogen.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

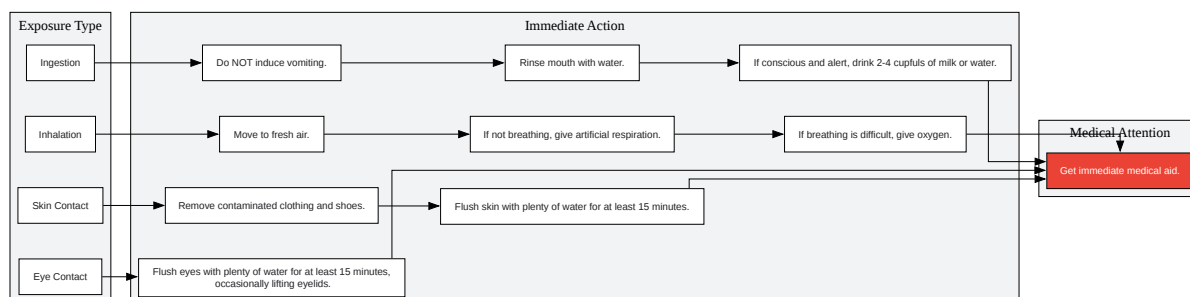
The following PPE is recommended when handling **4-Butoxybenzaldehyde**:

Protection Type	Recommended Equipment	Standards and Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.	Gloves must satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374. [1] [7] [10] [11]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed. [1] [11]

Emergency Procedures

First-Aid Measures

The following diagrams and protocols outline the immediate steps to be taken in case of exposure.



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Caption: First-aid procedures for **4-Butoxybenzaldehyde** exposure.

Experimental Protocols: First-Aid

- Inhalation: Remove the individual from the exposure source to fresh air immediately.^{[1][2][7]} If breathing has stopped, administer artificial respiration.^{[1][2][7]} If breathing is difficult, provide oxygen.^[1] Seek immediate medical attention.^{[1][2][7]}
- Skin Contact: Remove all contaminated clothing and shoes.^{[1][2][7]} Immediately flush the affected skin area with copious amounts of soap and water for at least 15 minutes.^{[2][7]} Seek medical attention.^{[1][2][7]}
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to occasionally lift the upper and lower eyelids.^{[1][2][7]} Seek immediate medical attention.^{[2][7]}

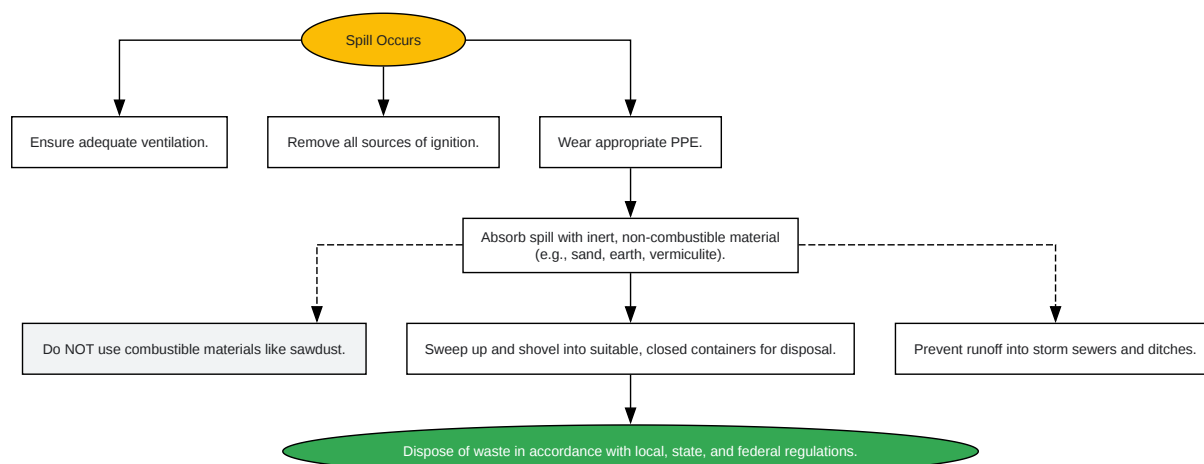
- Ingestion: Do not induce vomiting.[1] If the person is conscious and alert, have them rinse their mouth with water and drink 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[1][2][7] Seek immediate medical attention.[1][2][7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[1] Use extinguishing measures that are appropriate for the local circumstances and surrounding environment.[2]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[1][7] Vapors may be heavier than air and can spread along the ground.[1] Containers may explode when heated.[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (or equivalent) approved, and full protective gear.[1][2][7]

Accidental Release Measures

The following workflow illustrates the steps for managing a spill of **4-Butoxybenzaldehyde**.



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Caption: Workflow for accidental release and spill cleanup.

Experimental Protocols: Spill Cleanup

- Personal Precautions: Ensure adequate ventilation and wear proper personal protective equipment as outlined in Section 4.[1][2]
- Environmental Precautions: Prevent the spill from entering storm sewers, ditches, or other waterways.[1]
- Containment and Cleanup:
 - Remove all sources of ignition.[1]
 - Absorb the spill using an inert, non-combustible material such as earth, sand, or vermiculite.[1] Do not use combustible materials like sawdust.[1]

- Sweep or shovel the absorbed material into a suitable, closed container for disposal.[2][7]

Toxicological Information

The toxicological properties of **4-Butoxybenzaldehyde** have not been fully investigated.[1][7] However, available data indicates that it may cause irritation to the eyes, skin, and respiratory tract.[1][5]

Potential Health Effects:

- Eye: May cause eye irritation.[1]
- Skin: May cause skin irritation.[1]
- Ingestion: May cause irritation of the digestive tract.[1]
- Inhalation: May cause respiratory tract irritation.[1]

Note: Detailed experimental protocols for the toxicological studies that form the basis of these hazard classifications are not publicly available in the provided search results. These studies are typically conducted by manufacturers according to standardized guidelines (e.g., OECD Test Guidelines) but the full reports are often proprietary.

Disposal Considerations

Chemical waste, including **4-Butoxybenzaldehyde** and contaminated materials, must be disposed of in accordance with all applicable local, state, and federal regulations.[9] Do not mix with other waste streams.[11] Leave chemicals in their original containers and handle uncleaned containers as you would the product itself.

This guide is intended to provide essential safety information. Always consult the most current Safety Data Sheet (SDS) for this product before use and ensure that all personnel are adequately trained in its safe handling and emergency procedures.

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